

A Comparative Guide to Ammonium Propionate and Pure Propionic Acid as Feed Preservatives

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Compound of Interest

Compound Name: *Ammonium propionate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the efficacy of **ammonium propionate** and pure propionic acid as feed preservatives. The information presented is supported by experimental data to assist researchers and professionals in making informed decisions for feed formulation and preservation strategies.

Overview and Mechanism of Action

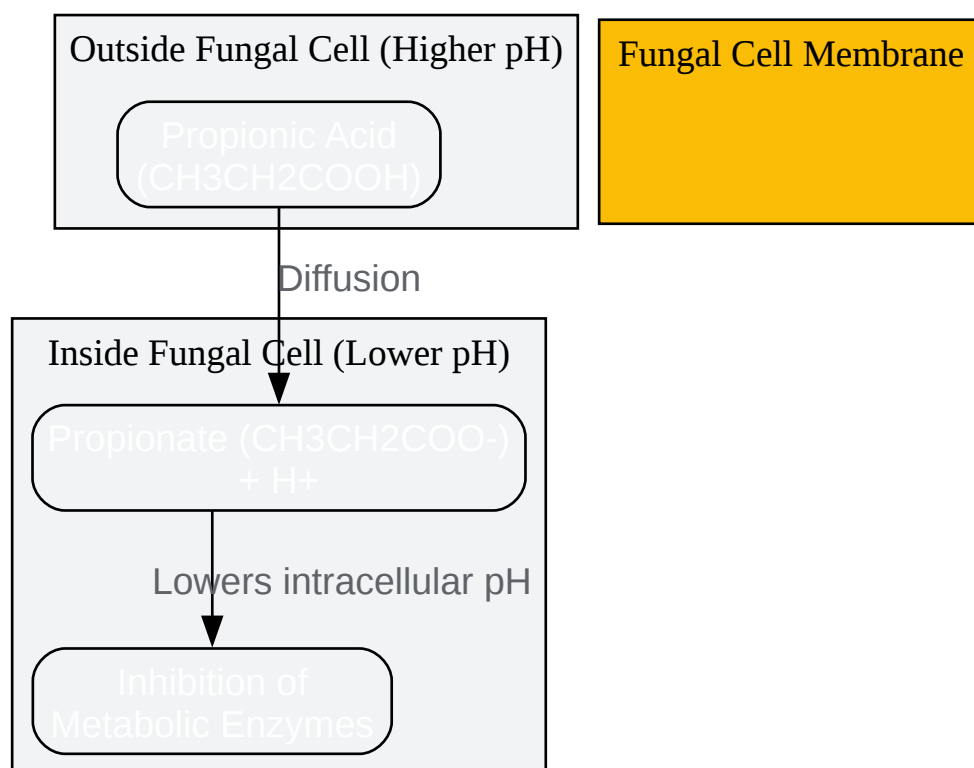
Propionic acid and its salt, **ammonium propionate**, are widely used as mold inhibitors in animal feed.[1][2] Their primary function is to prevent the growth of molds and some bacteria, thereby preserving the nutritional quality and extending the shelf life of feedstuffs.[3]

Propionic Acid: A colorless, corrosive liquid with a pungent odor, propionic acid is a highly effective antimicrobial agent.[1] Its primary mechanism of action involves lowering the pH of the feed, creating an environment that is inhospitable to the growth of fungi and bacteria.[1] The undissociated form of the acid penetrates the microbial cell membrane and dissociates inside the cell, lowering the intracellular pH and inhibiting essential metabolic processes, ultimately leading to cell death.[4]

Ammonium Propionate: This is the salt formed from the reaction of propionic acid and ammonia.[2] It is often preferred in practical applications due to its solid, less corrosive nature and reduced pungent odor compared to pure propionic acid, making it safer and easier to handle.[1] In the presence of moisture within the feed, **ammonium propionate** dissociates to

release propionic acid, which then exerts its antimicrobial effect.[5] Some commercial products feature "activated" **ammonium propionates**, which are formulated to enhance their efficacy.[3]

The following diagram illustrates the basic mechanism of action for propionic acid.



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Caption: Mechanism of propionic acid antimicrobial activity.

Comparative Efficacy Data

The efficacy of feed preservatives can be assessed by their ability to inhibit mold growth, maintain feed quality, and support animal performance.

Mold Inhibition

Studies have consistently shown that propionic acid and its salts are effective mold inhibitors. The choice between pure propionic acid and **ammonium propionate** often comes down to application-specific factors and handling considerations.

An experiment comparing various organic acids at an application rate of 3 lb/ton in feed with 14% moisture demonstrated that propionic acid provided the longest protection against molding.[1]

Preservative	Days to Mold
Propionic Acid	25
Acetic Acid	18
Butyric Acid	15
Sorbic Acid	12
Formic Acid	6

Table 1: Comparative efficacy of different organic acids in preventing mold growth in finished feed.[1]

Further research has indicated that among the propionate salts, **ammonium propionate** is more effective than others due to its higher water solubility (90%), which allows for better dissociation and distribution of propionic acid within the feed matrix.[1] An experiment comparing different propionate salts at the same concentration (0.1% propionate content) in high-moisture grains yielded the following results:[1]

Propionate Salt	Days to Mold
Ammonium Propionate	19
Sodium Propionate	13
Calcium Propionate	10

Table 2: Efficacy of different propionate salts in preserving high-moisture grains.[1]

A commercial-scale study on poultry feed stored under summer conditions found that propionic acid at 0.3% (w/v) was more effective than calcium propionate at 0.5% (w/v) in preventing heating and mold growth.[6]

Treatment	Days to Onset of Heating	Maximum CO2 Level
Control (Untreated)	19	18%
Calcium Propionate (0.5%)	26	12.2%
Propionic Acid (0.3%)	53	9%

Table 3: Comparison of propionic acid and calcium propionate as fungistats in poultry feed.[6]

Animal Performance

While the primary role of these preservatives is to maintain feed quality, a well-preserved feed indirectly supports animal performance by preventing nutrient degradation and the formation of mycotoxins. Organic acids, including propionic acid and its salts, have been shown to have beneficial effects on animal performance, though direct comparative data between pure propionic acid and **ammonium propionate** is limited.

A study involving broiler chickens showed that supplementation with a mixture of organic acid salts, including calcium propionate and ammonium formate (3 g/kg of diet), led to increased live weight and weight gain at day 21 compared to a control group.[7] Another study reported that a blend of 70% formic acid and 30% propionic acid improved performance in broilers.[2]

Parameter	Control	Organic Acid Salts
Live Weight Gain (Day 21)	-	Increased (P < 0.05)
Feed Conversion Ratio (Day 42)	-	No Significant Difference

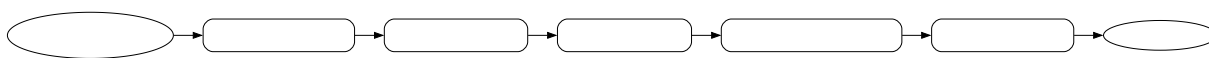
Table 4: Effect of organic acid salt supplementation on broiler performance (Ammonium formate and Calcium propionate at 3 g/kg diet).[7]

Experimental Protocols

Detailed and standardized experimental protocols are essential for the accurate evaluation of feed preservative efficacy.

In Vitro Mold Inhibition Assay

This protocol provides a method for assessing the minimum inhibitory concentration (MIC) of a preservative against specific mold species.



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Caption: Workflow for in vitro mold inhibition assay.

Methodology:

- Fungal Culture Preparation: Isolate and culture target mold species (e.g., *Aspergillus flavus*, *Penicillium* spp.) on a suitable agar medium. Prepare a spore suspension and adjust the concentration using a hemocytometer.
- Preservative Dilution: Prepare a series of dilutions of **ammonium propionate** and pure propionic acid in sterile distilled water.
- Media Preparation: Autoclave the growth medium (e.g., Potato Dextrose Agar) and cool to 45-50°C.
- Incorporation of Preservative: Add the preservative dilutions to the molten agar to achieve the desired final concentrations. Also, prepare a control plate with no preservative.
- Inoculation: Pour the agar into petri dishes. Once solidified, inoculate the center of each plate with a known volume of the spore suspension.
- Incubation: Incubate the plates at an optimal temperature (e.g., 25-28°C) for a specified period (e.g., 7-14 days).
- Evaluation: Measure the diameter of fungal growth daily. The MIC is the lowest concentration of the preservative that completely inhibits visible fungal growth.

Feed Stability Trial

This protocol is designed to evaluate the effectiveness of preservatives in a feed matrix over time.

Methodology:

- Feed Preparation: Prepare a homogenous batch of the target animal feed.
- Treatment Application: Divide the feed into treatment groups: a control group (no preservative), a group with **ammonium propionate**, and a group with pure propionic acid at specified inclusion rates. Apply the preservatives uniformly to the feed.
- Storage Conditions: Store the treated and control feed in containers that allow for some air exchange to simulate on-farm storage conditions. Maintain a constant temperature and humidity.
- Sampling: Collect samples from each treatment group at regular intervals (e.g., 0, 15, 30, 45, and 60 days).
- Analysis:
 - Microbiological Analysis: Determine the total mold count using standard plating techniques.
 - CO₂ Production: Measure the concentration of carbon dioxide in the headspace of the storage containers using gas chromatography as an indicator of microbial respiration and spoilage.^[8]
 - Nutrient Analysis: Analyze the samples for key nutrients (e.g., crude protein, fat, fiber) to assess nutrient preservation.

Practical Considerations and Safety

Feature	Pure Propionic Acid	Ammonium Propionate
Physical Form	Colorless liquid	White crystalline powder/granules
Odor	Pungent, strong	Mild
Corrosiveness	Corrosive to steel and other materials	Less corrosive
Handling Safety	Requires specialized handling and safety equipment due to corrosiveness and fumes	Safer and easier to handle
Volatility	Relatively volatile, may have a shorter residual time in feed	Less volatile, potentially longer residual activity
Solubility	Miscible with water	Highly soluble in water (90%) [1]

Conclusion

Both pure propionic acid and **ammonium propionate** are highly effective feed preservatives.

- Pure propionic acid demonstrates excellent antimicrobial efficacy, often showing superior performance in direct comparisons of mold inhibition.[\[1\]](#)[\[6\]](#) However, its corrosive nature, pungent odor, and volatility present significant handling and application challenges.[\[1\]](#)
- **Ammonium propionate** offers a practical alternative with comparable efficacy in many situations. Its key advantages are improved safety and ease of handling, reduced corrosiveness, and lower volatility.[\[1\]](#) Its high water solubility contributes to its effectiveness as a mold inhibitor, surpassing other propionate salts.[\[1\]](#)

The choice between these two preservatives will depend on the specific application, available equipment for handling and application, cost considerations, and safety protocols in place. For applications where handling safety and equipment longevity are primary concerns, **ammonium propionate** is a superior choice. In situations where maximum potency is required and appropriate handling measures can be strictly enforced, pure propionic acid may be preferred.

The development of "activated" **ammonium propionates** may further enhance the efficacy of this salt, potentially offering the benefits of both safety and superior performance.[3]

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